

Personal protective equipment for handling CAY10526

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Compound of Interest

Compound Name: CAY10526

Cat. No.: B1668649

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Essential Safety and Handling Guide for CAY10526

This guide provides crucial safety and logistical information for the handling and disposal of **CAY10526**, a selective mPGES-1 inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Product Name: **CAY10526**
- CAS Number: 938069-71-7
- Molecular Formula: $C_{12}H_7BrO_3S$

Hazard Identification and Precautionary Statements:

A Safety Data Sheet (SDS) for **CAY10526** classifies the compound with the following hazards:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long-lasting effects.^[1]

Precautionary statements include:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Cayman Chemical advises that this material should be considered hazardous until further information is available and users should not ingest, inhale, get it in eyes, on skin, or on clothing.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

Given the hazard classifications, the following personal protective equipment is mandatory when handling **CAY10526**:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Change gloves frequently and immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Must be worn at all times in the laboratory to protect from splashes.[6]
Body Protection	Laboratory coat	A buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required for handling the solid in small quantities.	If creating aerosols or handling large quantities, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates. Work should be performed in a well-ventilated area or a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing (Solid Form):

- Before handling, ensure all required PPE is correctly worn.
- Conduct all weighing and initial dilutions of the crystalline solid inside a chemical fume hood to avoid inhalation of any dust.
- Use anti-static measures where appropriate.

2. Dissolution:

- **CAY10526** is supplied as a crystalline solid and is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).^[2]
- When preparing a stock solution, add the solvent slowly to the solid. The process should be carried out in a chemical fume hood.
- For aqueous solutions, first dissolve **CAY10526** in DMSO and then dilute with the aqueous buffer of choice. Aqueous solutions are not recommended for storage for more than one day.^[2]

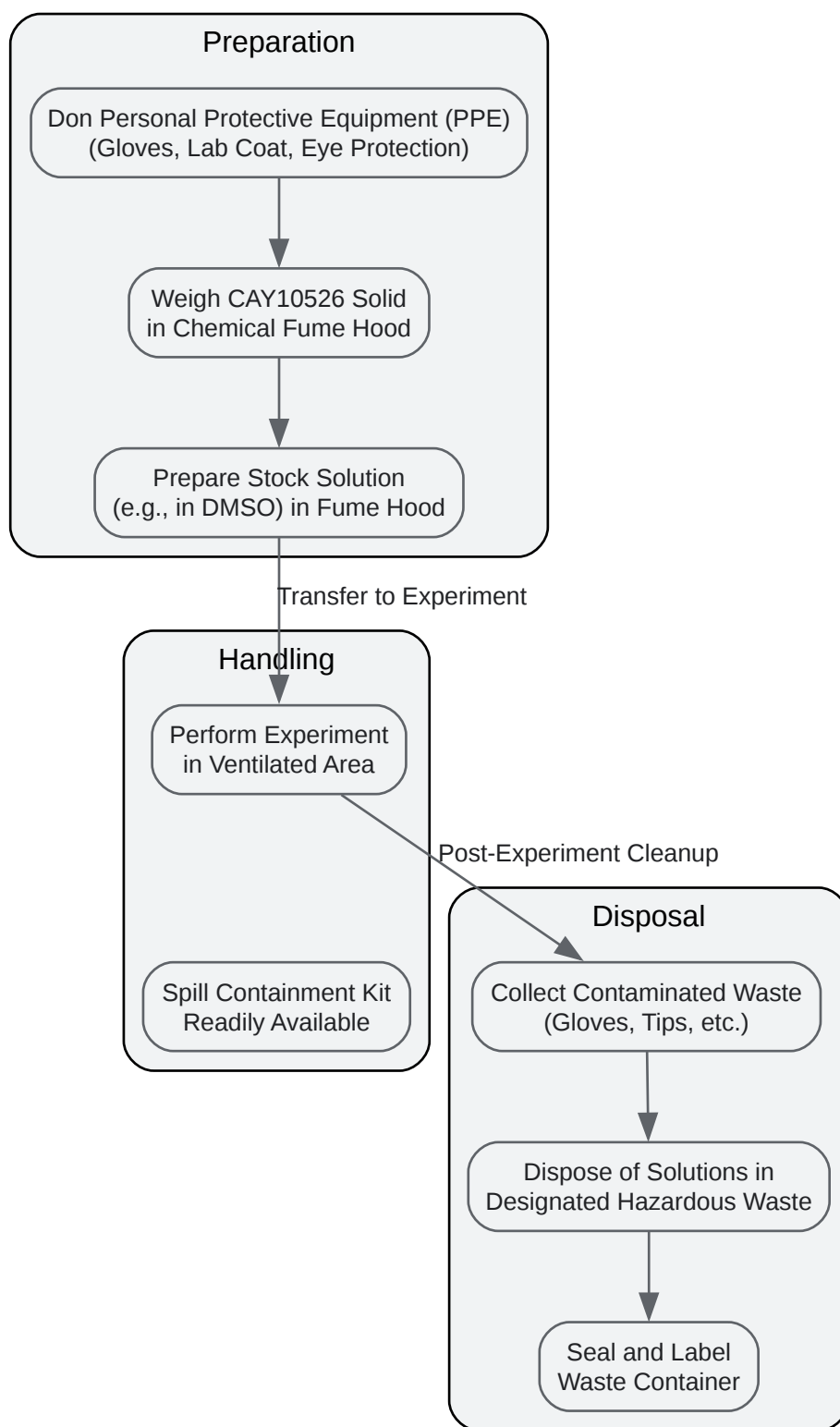
3. Handling of Solutions:

- Always handle solutions of **CAY10526** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- Avoid direct contact with the solution. If skin contact occurs, wash the affected area immediately and thoroughly with soap and water.
- If eye contact occurs, flush with copious amounts of water for at least 15 minutes and seek medical attention.

Disposal Plan

- Waste Collection: All waste materials contaminated with **CAY10526**, including gloves, pipette tips, and empty vials, must be collected in a designated, sealed hazardous waste container.
- Solvent Waste: Solutions of **CAY10526** in organic solvents should be disposed of in a designated solvent waste container. Due to its high toxicity to aquatic life, do not dispose of **CAY10526** down the drain.^[1]
- Disposal Method: All waste must be disposed of through an approved hazardous waste disposal service, in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **CAY10526** from preparation to disposal.

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